

(3-Cyanophenoxy)acetic Acid CAS number 1879-58-9 properties

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Compound of Interest

Compound Name: (3-Cyanophenoxy)acetic Acid

Cat. No.: B184148

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An In-depth Technical Guide to (3-Cyanophenoxy)acetic Acid

CAS Number: 1879-58-9

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, potential biological activity, and safety considerations for **(3-Cyanophenoxy)acetic acid**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Properties

(3-Cyanophenoxy)acetic acid is an organic compound featuring a cyanophenyl group linked to an acetic acid moiety through an ether bond.^[1] This structure imparts characteristics of both a carboxylic acid and an aromatic nitrile. Typically, it appears as a white to off-white solid.^[1]

Physicochemical Properties

The key physicochemical properties of **(3-Cyanophenoxy)acetic acid** are summarized in the table below. These values are compiled from various chemical suppliers and databases.

Property	Value	Source
Molecular Formula	C ₉ H ₇ NO ₃	[2][3]
Molecular Weight	177.16 g/mol	[3]
Appearance	White to off-white solid	[1]
Boiling Point	352.235 °C at 760 mmHg	[3]
Flash Point	166.826 °C	[3]
Density	1.324 g/cm ³	[3]
Solubility	Soluble in polar solvents such as water and alcohols.	[1]

Chemical Identifiers

Identifier	Value	Source
CAS Number	1879-58-9	[1][2][3]
InChI	InChI=1S/C ₉ H ₇ NO ₃ /c10-5-7-2-1-3-8(4-7)13-6-9(11)12/h1-4H,6H2,(H,11,12)	[1]
InChI Key	UXBVJOUILGIGHW-UHFFFAOYSA-N	[1]
SMILES	<chem>O=C(O)COC1=CC=CC(C#N)=C1</chem>	[2]
Synonyms	2-(3-Cyanophenoxy)acetic acid, (m-Cyanophenoxy)acetic acid	[1]

Synthesis and Purification

The synthesis of **(3-Cyanophenoxy)acetic acid** can be achieved via the Williamson ether synthesis, a well-established method for preparing ethers. This reaction involves the

nucleophilic substitution of a halide by an alkoxide. In this case, the sodium salt of 3-cyanophenol acts as the nucleophile, reacting with a haloacetic acid, typically chloroacetic acid.

Experimental Protocol: Synthesis

This protocol is a representative procedure based on general methods for the Williamson ether synthesis of phenoxyacetic acids.

Materials:

- 3-Cyanophenol
- Chloroacetic acid
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Deionized water
- Ethanol (optional)

Procedure:

- **Formation of Sodium 3-Cyanophenoxide:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 3-cyanophenol in an aqueous solution of sodium hydroxide. The molar ratio of 3-cyanophenol to NaOH should be approximately 1:1. Stir the mixture until the 3-cyanophenol is completely dissolved, forming the sodium 3-cyanophenoxide salt.
- **Preparation of Sodium Chloroacetate:** In a separate beaker, dissolve chloroacetic acid in water and neutralize it with an aqueous solution of sodium hydroxide to a pH of 7-8.
- **Reaction:** Add the sodium chloroacetate solution to the flask containing the sodium 3-cyanophenoxide. Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Acidify the solution with hydrochloric acid to a pH of 1-2. The **(3-Cyanophenoxy)acetic acid** will

precipitate out of the solution.

- Isolation: Collect the crude product by vacuum filtration and wash with cold deionized water to remove any inorganic salts.

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References

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